

understanding the hazards of 4-chlorobenzyl bromide

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Compound of Interest

Compound Name: 4-Chlorobenzyl bromide

Cat. No.: B1630557

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An In-depth Technical Guide to the Hazards of **4-Chlorobenzyl Bromide**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Chlorobenzyl bromide (CAS No. 622-95-7) is a versatile and widely utilized reagent in organic synthesis, particularly in the pharmaceutical industry for creating complex molecular architectures.[1][2] However, its utility is matched by its significant and acute hazards. This guide provides an in-depth analysis of these hazards, grounded in the compound's chemical reactivity. The core danger of **4-chlorobenzyl bromide** stems from its nature as a potent electrophile and alkylating agent, leading to severe corrosive damage to biological tissues upon contact. It is classified as causing severe skin burns and serious eye damage (H314/H318) and is a potent lachrymator, an agent that causes tearing.[2][3] Strict adherence to engineering controls, personal protective equipment protocols, and emergency preparedness is not merely recommended but essential for any professional handling this compound.

Section 1: Chemical and Physical Identity

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. **4-Chlorobenzyl bromide** is a white to off-white crystalline solid at room temperature, a physical state that can mitigate some risks associated with volatile liquids but introduces hazards related to dust inhalation.[2][4]

Property	Value	Source(s)
CAS Number	622-95-7	[5]
Molecular Formula	C ₇ H ₆ BrCl	[6]
Molecular Weight	205.48 g/mol	[3]
Appearance	White to off-white crystalline solid	[2][4]
Melting Point	48-52 °C (118-126 °F)	[1]
Boiling Point	107-108 °C @ 8 mmHg	[2][7]
Solubility	Insoluble in water; Slightly soluble in chloroform, dichloromethane	[1][2]
Synonyms	1-(Bromomethyl)-4-chlorobenzene, p-Chlorobenzyl bromide	[4][6]

Section 2: The Core Hazard: Reactivity as a Potent Alkylating Agent

To truly appreciate the hazards of **4-chlorobenzyl bromide**, one must look beyond simple hazard codes and understand its chemical reactivity. The compound is a classic benzylic halide. This structure confers high reactivity in nucleophilic substitution reactions, making it an excellent alkylating agent.[8]

Causality of Hazard: The bromine atom is a good leaving group, and the adjacent benzyl ring stabilizes the resulting carbocation intermediate. This makes the benzylic carbon highly electrophilic and susceptible to attack by nucleophiles. In a biological context, these nucleophiles are abundant; they include the amine, thiol, and hydroxyl groups found in amino acids, proteins, and the nitrogenous bases of DNA.[9] When **4-chlorobenzyl bromide** contacts tissue, it rapidly and indiscriminately alkylates these biological macromolecules, disrupting their structure and function, which manifests as severe chemical burns and cell death.[8][10] This is the fundamental mechanism behind its corrosivity.

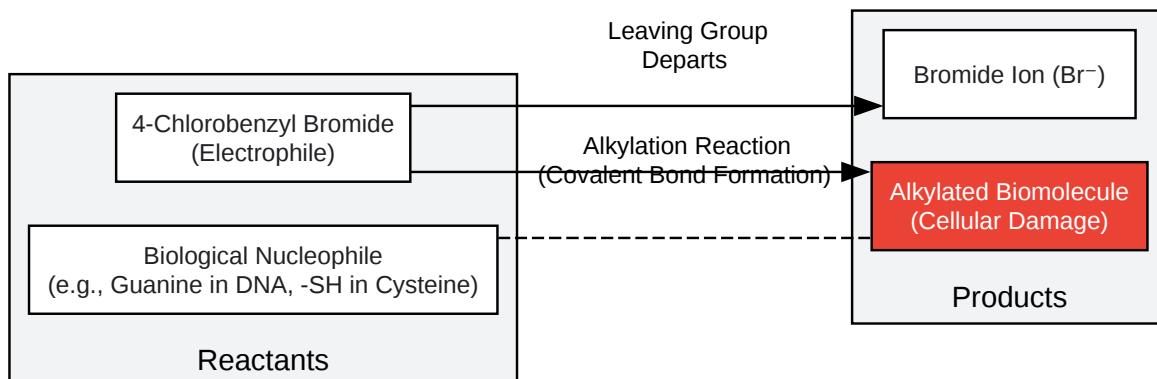


Figure 1: Mechanism of Biological Alkylation

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Caption: Figure 1: General mechanism of cellular damage via alkylation.

The compound's potent lachrymatory effect is also a direct result of this reactivity, as it rapidly alkylates nerve receptors in the cornea, causing extreme irritation and tearing.[11][12]

Section 3: Toxicological Profile and Hazard Classification

The toxicological effects are a direct consequence of the alkylating mechanism. While comprehensive toxicological studies for this specific compound are limited, the data from safety data sheets and analogy to similar corrosive alkylating agents provide a clear hazard profile.[5] [11]

Hazard Classification	Category	Code	Description
Skin Corrosion	1B	H314	Causes severe skin burns.
Serious Eye Damage	1	H318	Causes serious eye damage.
Corrosive to Metals	1	H290	May be corrosive to metals.

Source:[3]

Routes of Exposure and Health Effects:

- Eye Contact: Immediate and severe effects. Causes serious, potentially irreversible eye damage and burns.[5][4] The lachrymatory properties serve as an immediate and painful warning sign of exposure.[2]
- Skin Contact: Causes severe chemical burns.[5][3] Due to its solid form, the onset of burns may be less immediate than with a liquid, but any skin contact with the dust or solid should be treated as a severe exposure.
- Inhalation: Inhaling the dust is highly dangerous. It causes severe irritation and chemical burns to the nose, throat, and entire respiratory tract.[11] High exposure to similar compounds can lead to pulmonary edema, a medical emergency.[13]
- Ingestion: Causes severe burns to the mouth, throat, and gastrointestinal tract.[10][11] Ingestion is a medical emergency and vomiting should not be induced.[5][14]

There is currently no data classifying **4-chlorobenzyl bromide** as a carcinogen, mutagen, or reproductive toxin. However, as a reactive alkylating agent that damages DNA, it should be handled as a potential mutagen and carcinogen.[15]

Section 4: Risk Mitigation and Safe Handling Protocols

A multi-layered approach combining engineering controls, rigorous personal protective equipment, and standardized procedures is required to manage the risks associated with **4-chlorobenzyl bromide**.

Engineering Controls

- Primary Control: All handling of **4-chlorobenzyl bromide**, including weighing, dispensing, and adding to reaction vessels, must be conducted inside a certified chemical fume hood to prevent inhalation of dust.[4]
- Ventilation: The laboratory should have adequate general ventilation.

- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[16]

Personal Protective Equipment (PPE)

The selection of PPE is critical and should not be compromised.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles AND a full-face shield.	ANSI Z87.1 / EN166
Hands	Heavy-duty nitrile or neoprene gloves. Double-gloving is recommended.	EN 374
Body	Flame-resistant lab coat, fully buttoned. Consider a chemically resistant apron.	
Respiratory	Required if there is any risk of dust generation outside of a fume hood.	NIOSH-approved N100 or P100 respirator.[4]

Source(s):[5][4]

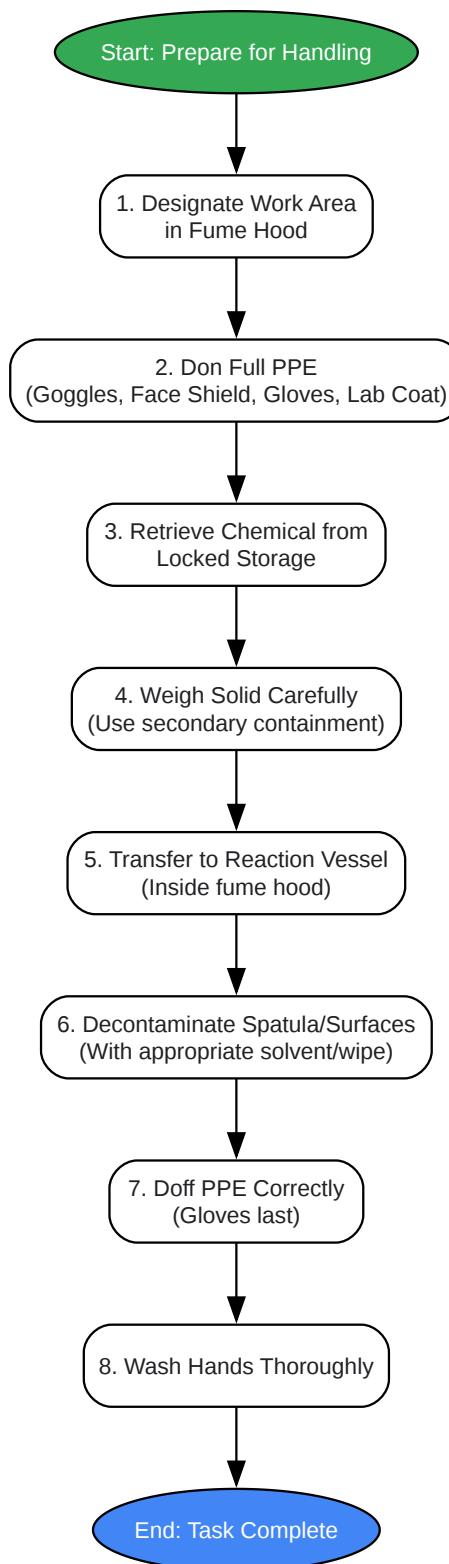


Figure 2: Workflow for Safely Handling Solid 4-Chlorobenzyl Bromide

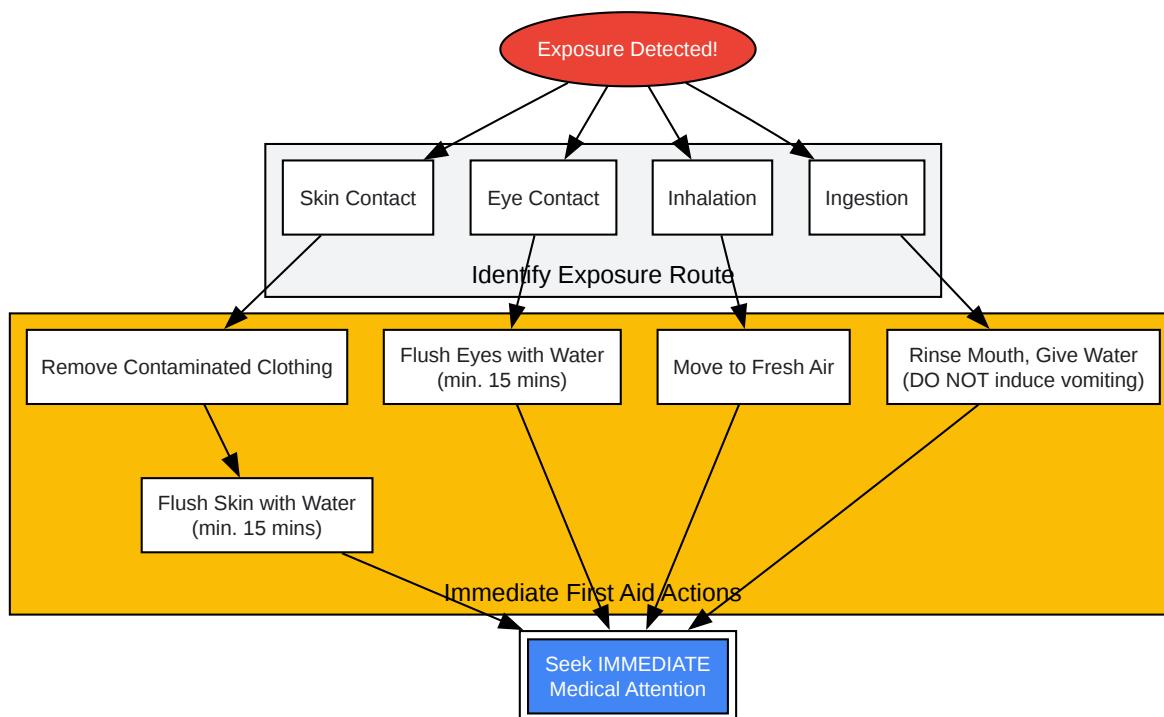


Figure 3: Emergency Response Decision Tree for Exposure

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